

Investigating TS 155-2 in Neuroscience Research: Information Not Available

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Compound of Interest

Compound Name: TS 155-2
Cat. No.: B10769676

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Following a comprehensive search of available scientific literature and public databases, we were unable to locate any significant body of neuroscience research pertaining to a molecule or compound designated as "**TS 155-2**". The search did not yield specific data on its mechanism of action, preclinical or clinical studies in neurological disorders, associated signaling pathways, or established experimental protocols.

It is possible that "**TS 155-2**" may be an internal compound name not yet disclosed in public research, a misnomer, or a highly niche area of investigation with limited published data.

Notably, the search results frequently referenced microRNA-155 (miR-155), a distinct and well-studied non-coding RNA molecule. It is crucial to differentiate between the user-specified "**TS 155-2**" and "miR-155," as they are fundamentally different entities.

Information Regarding microRNA-155 (miR-155)

In contrast to the lack of information on "**TS 155-2**," miR-155 is extensively documented in scientific literature, including its role in the central nervous system and various diseases. Here is a brief overview based on the search findings:

Role in Neuroinflammation and Autoimmune Diseases:

- miR-155 has been implicated in modulating inflammatory responses within the central nervous system.[1][2]
- Studies have shown its involvement in the pathogenesis of experimental autoimmune encephalomyelitis (EAE), an animal model for multiple sclerosis.[2] Dysregulation of miR-155 is associated with altered T-cell responses, suggesting it as a potential therapeutic target.[2]
- Elevated levels of miR-155 have been observed in brain lesions of multiple sclerosis patients.[1]

Signaling Pathways:

- miR-155 is known to regulate the expression of the suppressor of cytokine signaling 1 (SOCS1) gene. By inhibiting SOCS1, miR-155 can influence the activation of the STAT3 and STAT5 signaling pathways, which are crucial for the differentiation of T helper cells like Th17 and regulatory T cells (Tregs).
- In the context of B-cell malignancies, miR-155 has been shown to target SMAD5, a component of the TGF- β signaling pathway.

Due to the absence of specific and verifiable information for "**TS 155-2**" in the context of neuroscience research, we are unable to provide the requested detailed Application Notes, Protocols, quantitative data tables, or Graphviz diagrams as per the core requirements of your request.

We recommend verifying the designation "**TS 155-2**" and providing any additional available information, such as its chemical class, biological target, or any preliminary research abstracts, which may aid in a more targeted and successful search. Should you be interested in the role of miR-155 in neuroscience, a detailed report on that topic can be generated.

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